

# Essential Safety and Operational Guide for Handling 2-Chloro-4-methylphenol

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## Compound of Interest

Compound Name: 2-Chloro-4-methylphenol

Cat. No.: B1207291

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Chloro-4-methylphenol**, tailored for researchers, scientists, and drug development professionals. Strict adherence to these protocols is crucial to ensure personal safety and regulatory compliance.

## Hazard Identification and Classification

**2-Chloro-4-methylphenol** is a hazardous chemical that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with the following hazard classifications:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[1]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[1]
- Skin Irritation (Category 2): Causes skin irritation.[2][3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[2][3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[2][3]

## Quantitative Data Summary

The following tables summarize the key quantitative data for **2-Chloro-4-methylphenol**.

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClO	<a href="#">[4]</a>
Molecular Weight	142.58 g/mol	<a href="#">[3]</a>
CAS Number	6640-27-3	<a href="#">[2]</a>
Physical State	Liquid	<a href="#">[3]</a>
Boiling Point	195-196 °C	<a href="#">[3]</a>
Density	1.211 g/mL at 25 °C	<a href="#">[3]</a>
Flash Point	86 °C (closed cup)	<a href="#">[3]</a>

### Toxicological Data

Endpoint	Value	Species	Source
LD50 (Oral)	500 mg/kg (ATE)	Not specified	<a href="#">[1]</a>
LD50 (Dermal)	1,100 mg/kg (ATE)	Not specified	<a href="#">[1]</a>
LC50 (Inhalation)	11 mg/l (ATE)	Not specified	<a href="#">[1]</a>

ATE: Acute Toxicity Estimate

## Operational Plan: Handling 2-Chloro-4-methylphenol

A systematic approach is essential for the safe handling of **2-Chloro-4-methylphenol**. The following step-by-step operational plan must be followed.

### Pre-Handling Procedures

- Engineering Controls Verification: Ensure a certified chemical fume hood is operational. An eyewash station and safety shower must be readily accessible.[\[5\]](#)

- PPE Inspection: Confirm that all required Personal Protective Equipment (PPE) is available, in good condition, and appropriate for the task.
- Documentation Review: Review the Safety Data Sheet (SDS) for **2-Chloro-4-methylphenol** before beginning any work.
- Waste Container Preparation: Have a designated and properly labeled hazardous waste container ready for all chemical waste.

## Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloro-4-methylphenol**:

PPE Category	Specification
Hand Protection	Double-gloving with nitrile gloves for incidental contact. For prolonged handling or spills, heavy-duty neoprene or butyl rubber gloves are recommended.[5]
Eye Protection	Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles if there is a risk of splashing.[5]
Skin and Body Protection	A flame-resistant lab coat must be worn at all times.[5]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside a fume hood is unavoidable.[5]

## Handling Protocol

- Don PPE: Put on all required PPE before entering the designated handling area.
- Work in Fume Hood: Conduct all weighing and transferring of the compound within a certified chemical fume hood to minimize inhalation exposure.[5]

- Dispensing: When transferring the liquid, do so slowly to avoid splashing. Keep the container closed when not in use.
- Avoid Contamination: Do not allow the chemical to come into contact with skin, eyes, or clothing.

## Post-Handling Procedures

- Decontamination: Thoroughly decontaminate the work area with a suitable cleaning agent.
- Waste Disposal: Dispose of all contaminated materials, including disposable PPE, in the designated hazardous waste container.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after completing work.

## Disposal Plan

Proper disposal of **2-Chloro-4-methylphenol** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation

- Liquid Waste: Collect all liquid waste, including reaction mixtures and rinsing solvents, in a separate, compatible, and clearly labeled hazardous waste container for chlorinated organic compounds.[\[5\]](#)
- Solid Waste: Collect all solid waste contaminated with **2-Chloro-4-methylphenol**, such as contaminated gloves, weighing paper, and disposable labware, in a dedicated, clearly labeled hazardous waste container.[\[5\]](#)
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.[\[5\]](#)

## Disposal Procedure

- Container Management: All waste containers must be kept securely closed except when adding waste.

- Storage: Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Prohibited Disposal: Do not dispose of **2-Chloro-4-methylphenol** down the drain or in the regular trash.[5]
- Institutional Procedures: Follow your institution's specific procedures for hazardous waste pickup and disposal.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

### Exposure Response

Exposure Route	First Aid Measures
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes.
Eye Contact	Remove all contaminated clothing while under the safety shower. Seek immediate medical attention.[5]
Inhalation	Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5][6]
Ingestion	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[5][7]
	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[5][7]

## Spill Response

Spill Size	Procedure
Minor Spill (within a fume hood)	Ensure appropriate PPE is worn. Use an absorbent material (e.g., vermiculite, sand) to contain and absorb the spill. Carefully collect the absorbed material into a labeled hazardous waste container. Decontaminate the spill area with a suitable solvent and then wash with soap and water. <a href="#">[5]</a>
Major Spill (outside a fume hood or a large volume)	Evacuate the immediate area and alert others. If the spill is flammable, extinguish all ignition sources. Close the doors to the affected area and post a warning sign. Contact your institution's emergency response team or environmental health and safety department immediately. <a href="#">[5]</a>

## Experimental Workflow and Safety Procedures



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Caption: Workflow for Safe Handling of **2-Chloro-4-methylphenol**.

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## References

- 1. cpachem.com [cpachem.com]
- 2. echemi.com [echemi.com]
- 3. 2-氯-4-甲基苯酚 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Chloro-4-methylphenol | C7H7ClO | CID 14851 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 7. chemicalbook.com [chemicalbook.com]
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